

# Tracking T-Cell Proliferation: A Detailed Protocol for the CFDA-SE Assay

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## Compound of Interest

Compound Name: CFDA-SE

Cat. No.: B15609178

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## Application Note & Protocol

Audience: Researchers, scientists, and drug development professionals.

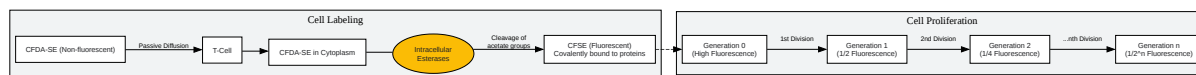
## Introduction

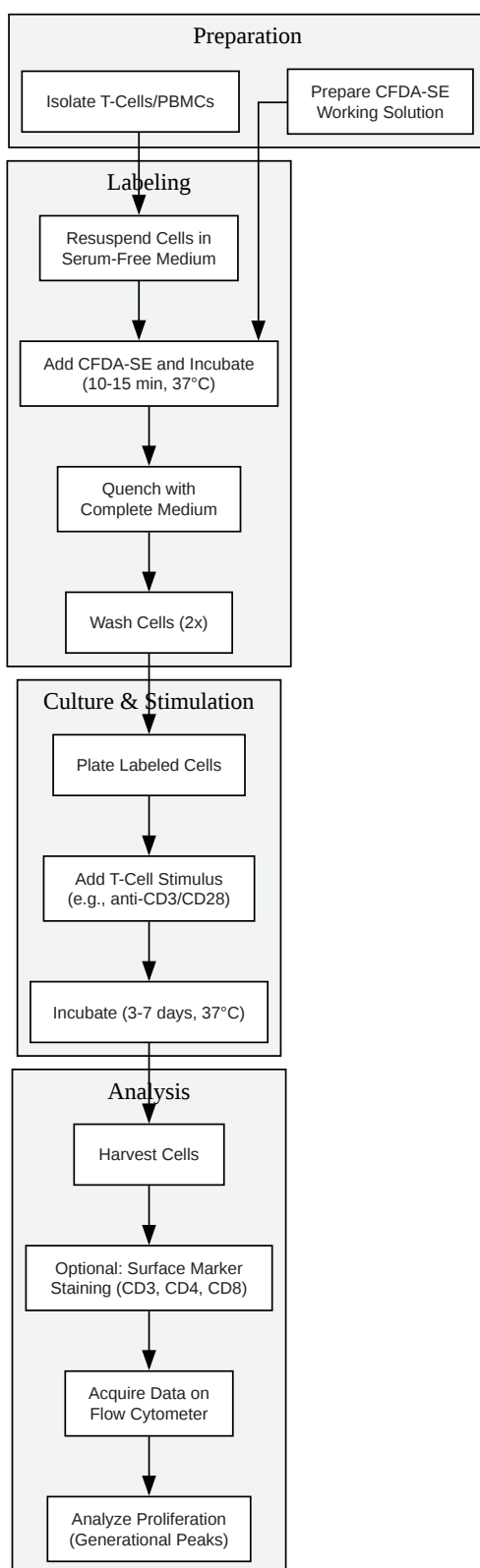
The assessment of T-cell proliferation is fundamental to immunological research and the development of novel immunotherapies. The Carboxyfluorescein Diacetate Succinimidyl Ester (**CFDA-SE**) cell proliferation assay is a robust and widely used method for tracking T-cell division both in vitro and in vivo.[1][2] **CFDA-SE** is a cell-permeable dye that passively diffuses into cells.[1][3] Once inside, intracellular esterases cleave the acetate groups, converting the non-fluorescent **CFDA-SE** into the highly fluorescent carboxyfluorescein succinimidyl ester (CFSE).[1][4][5] CFSE then covalently binds to intracellular proteins via its succinimidyl ester group.[1][4][6] This stable linkage ensures that the dye is retained within the cells and is not transferred to adjacent cells.[1] With each cell division, the CFSE fluorescence is distributed equally between the two daughter cells, resulting in a halving of the fluorescence intensity.[4][5][7] This progressive reduction in fluorescence allows for the quantitative analysis of successive cell generations by flow cytometry.[7][8]

This document provides a detailed protocol for labeling T-cells with **CFDA-SE**, stimulating their proliferation, and analyzing the subsequent generations using flow cytometry.

## Principle of the **CFDA-SE** Assay

The workflow of the **CFDA-SE** assay involves labeling the target T-cell population with **CFDA-SE**, inducing proliferation through stimulation, and subsequently analyzing the fluorescence intensity of the cell population over time. The progressive halving of CFSE fluorescence allows for the identification of distinct peaks on a flow cytometry histogram, with each peak representing a successive generation of divided cells.





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